

Triallyl Trimellitate: A High-Performance Crosslinking Agent for Advanced Polymer Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triallyl trimellitate*

Cat. No.: *B153658*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Triallyl trimellitate (TATM) is a trifunctional monomer that serves as a highly effective crosslinking agent in the synthesis of various polymers. Its unique structure, featuring three reactive allyl groups, allows for the formation of a dense three-dimensional polymer network. This network structure significantly enhances the thermal stability, mechanical strength, and chemical resistance of the resulting materials. TATM is particularly valuable in applications demanding high performance under extreme conditions, such as in automotive components, wire and cable insulation, and specialty elastomers. These application notes provide a comprehensive overview of TATM, including its properties, applications, and detailed protocols for its use in polymer synthesis.

Chemical and Physical Properties

Triallyl trimellitate is a pale yellow, viscous liquid with a high boiling point and low volatility.^[1] It is soluble in many organic solvents but insoluble in water. The three allyl groups are the key to its functionality, enabling it to participate in free-radical polymerization and create a robust crosslinked structure.

Table 1: Physical and Chemical Properties of **Triallyl Trimellitate**

Property	Value
Molecular Formula	C ₁₈ H ₁₈ O ₆
Molecular Weight	330.33 g/mol
Appearance	Pale yellow liquid[1]
Density	1.161 g/mL at 25 °C
Refractive Index (n ²⁰ /D)	1.525
Boiling Point	>200 °C
Solubility	Soluble in alcohols, ethers; Insoluble in water[1]

Applications in Polymer Synthesis

Triallyl trimellitate is utilized as a crosslinking co-agent, typically in conjunction with a free-radical initiator such as an organic peroxide.[1] It is effective in a variety of polymer systems, including:

- **Polyolefins:** In polyethylene (PE) and polypropylene (PP), TATM enhances the thermal and mechanical properties, making them suitable for high-temperature applications.
- **Polyvinyl Chloride (PVC):** Crosslinking PVC with TATM improves its heat resistance, dimensional stability, and resistance to plasticizer migration.
- **Elastomers:** In ethylene-propylene-diene monomer (EPDM) and other rubbers, TATM increases the crosslink density, leading to improved compression set, tensile strength, and thermal stability.
- **Ethylene Vinyl Acetate (EVA):** TATM is used to crosslink EVA for applications such as wire and cable insulation and encapsulants for photovoltaic modules, where it enhances thermal stability and mechanical properties.

Impact on Polymer Properties: A Comparative Overview

While specific quantitative data for TATM is limited in publicly available literature, its performance can be inferred from studies on structurally similar triallyl crosslinking agents like triallyl isocyanurate (TAIC). The following table presents representative data on the effect of TAIC on the properties of High-Density Polyethylene (HDPE), which can be considered indicative of the potential improvements achievable with TATM.

Table 2: Representative Mechanical and Thermal Properties of Crosslinked HDPE with a Triallyl Co-agent (TAIC)

Formulation	Crosslinking Degree (%)	Heat Deformation Temp. (°C)	Impact Strength (kJ/m ²)	Flexural Strength (MPa)
Neat HDPE	-	-	-	27.5
HDPE + 1.5% Peroxide	74.7	65.6	34.13	31.2
HDPE + 1.5% Peroxide + 1.5% TAIC	85.2	78.9	38.75	33.6

This data is based on studies with TAIC and should be considered as a predictive guide for the effects of TATM.

Experimental Protocols

The following protocols provide detailed methodologies for the use of **triallyl trimellitate** as a crosslinking agent in various polymer systems. These are intended as a starting point for research and development, and optimization for specific applications may be required.

Protocol 1: Crosslinking of Low-Density Polyethylene (LDPE)

Objective: To enhance the thermal and mechanical properties of LDPE for applications such as wire and cable insulation.

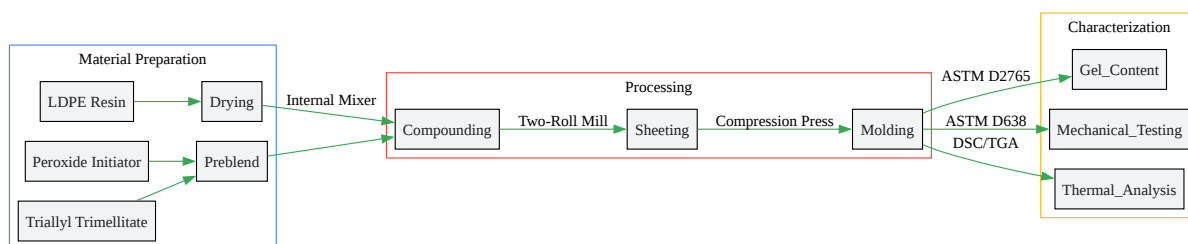
Materials:

- Low-Density Polyethylene (LDPE) resin
- **Triallyl Trimellitate (TATM)**
- Dicumyl Peroxide (DCP) or other suitable organic peroxide initiator
- Internal mixer (e.g., Brabender or Haake)
- Compression molding press
- Tensile tester
- Differential Scanning Calorimeter (DSC) or Thermogravimetric Analyzer (TGA)

Procedure:

- Drying: Dry the LDPE resin in a vacuum oven at 80°C for 4 hours to remove any moisture.
- Compounding:
 - Pre-heat the internal mixer to 120-130°C.
 - Add the dried LDPE resin to the mixer and allow it to melt and homogenize for 3-5 minutes.
 - In a separate container, prepare a pre-blend of TATM and the peroxide initiator. A typical starting formulation is 1.5 phr (parts per hundred resin) of TATM and 0.5 phr of DCP.
 - Add the TATM/peroxide pre-blend to the molten LDPE in the mixer.
 - Mix for an additional 5-7 minutes to ensure homogeneous dispersion of the crosslinking agents.
- Sample Preparation:

- Quickly remove the compounded material from the mixer and transfer it to a two-roll mill to form a sheet.
- Cut the sheet into appropriate sizes for compression molding.
- Curing:
 - Pre-heat the compression molding press to the curing temperature, typically 170-180°C for DCP.
 - Place the compounded LDPE sheet into a mold of the desired dimensions.
 - Apply a pressure of approximately 10 MPa and maintain for the curing time, which is typically 10-15 minutes.
 - After curing, cool the mold under pressure to below 50°C before removing the crosslinked LDPE sample.
- Characterization:
 - Gel Content: Determine the degree of crosslinking by measuring the insoluble fraction in a suitable solvent (e.g., boiling xylene) according to ASTM D2765.
 - Mechanical Testing: Perform tensile testing according to ASTM D638 to determine tensile strength, elongation at break, and Young's modulus.
 - Thermal Analysis: Use DSC to determine the melting temperature and crystallinity, and TGA to assess the thermal stability and degradation temperature.



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Workflow for Crosslinking LDPE with TATM.

Protocol 2: Crosslinking of Plasticized Polyvinyl Chloride (PVC)

Objective: To improve the thermal stability and reduce plasticizer migration in flexible PVC formulations.

Materials:

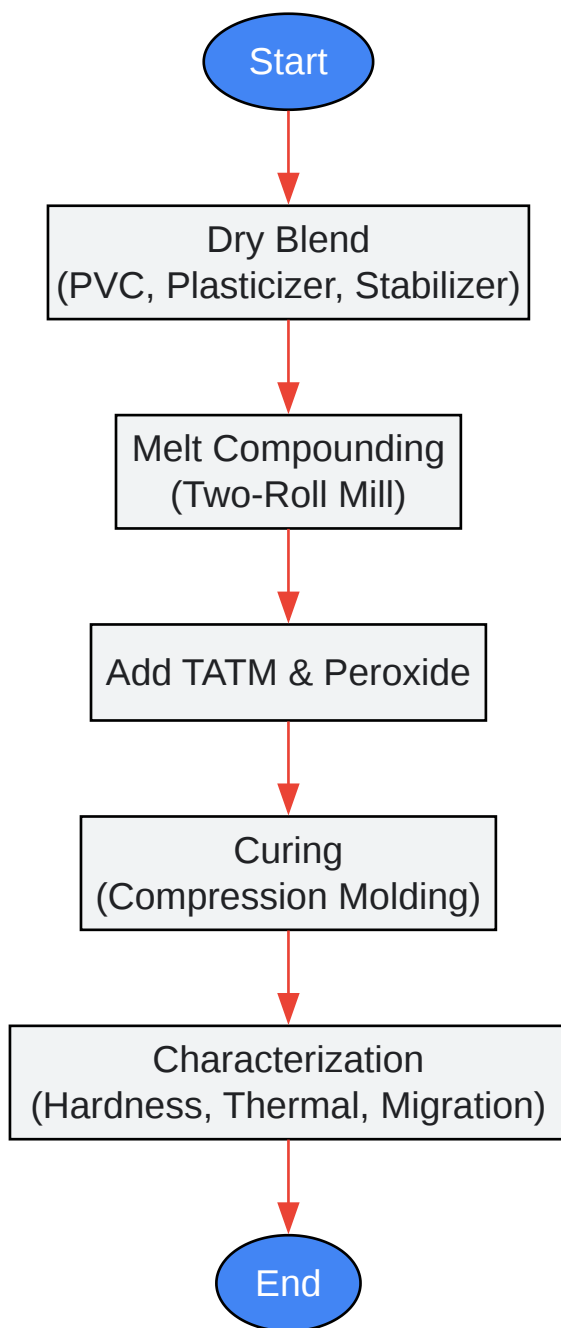
- PVC resin (K-value appropriate for the application)
- Plasticizer (e.g., Di-isononyl phthalate - DINP)
- Thermal stabilizer (e.g., Ca/Zn or organotin stabilizer)
- **Triallyl Trimellitate (TATM)**
- Organic peroxide initiator (e.g., Dicumyl Peroxide - DCP)
- Two-roll mill

- Compression molding press

Procedure:

- Dry Blending:
 - In a high-speed mixer, blend the PVC resin, thermal stabilizer, and plasticizer until a homogeneous dry blend is obtained.
- Melt Compounding:
 - Transfer the dry blend to a heated two-roll mill (typically 150-160°C).
 - Masticate the blend until a coherent sheet is formed.
 - Add the TATM and peroxide initiator to the molten PVC on the mill. A suggested starting formulation is 3-5 phr of TATM and 1-2 phr of DCP.
 - Continue milling for 5-10 minutes to ensure uniform distribution.
- Curing:
 - Sheet off the compounded material from the mill.
 - Place the sheet in a pre-heated compression mold at the curing temperature (e.g., 175-185°C).
 - Apply a pressure of 10-15 MPa for a curing time of 10-20 minutes.
 - Cool the mold under pressure before demolding.
- Characterization:
 - Hardness: Measure the Shore A or D hardness according to ASTM D2240.
 - Thermal Stability: Evaluate the thermal stability using TGA to determine the onset of degradation. Vicat softening temperature (ASTM D1525) can also be measured.

- Plasticizer Migration: Assess plasticizer migration by measuring weight loss after aging at elevated temperatures or after contact with a specific solvent or material.



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Logical Flow for PVC Crosslinking with TATM.

Safety and Handling

Triallyl trimellitate should be handled with care in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn.^[1] Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water. Store in a cool, dry place away from sources of ignition.

Conclusion

Triallyl trimellitate is a versatile and effective crosslinking agent for a wide range of polymers. By forming a dense three-dimensional network, it significantly enhances the thermal, mechanical, and chemical resistance properties of materials. The provided application notes and protocols offer a solid foundation for researchers and scientists to explore the potential of TATM in developing advanced polymer materials for demanding applications. Further optimization of formulations and processing conditions will enable the tailoring of material properties to meet specific performance requirements.

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References

- 1. WO2014040532A1 - Cross-linkable polymeric compositions, methods for making the same, and articles made therefrom - Google Patents [patents.google.com]
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